

Personal protective equipment for handling Ethyl 2-furoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 2-furoate

Cat. No.: B1630389

[Get Quote](#)

Essential Safety and Handling Guide for Ethyl 2-Furoate

This guide provides crucial safety protocols and logistical information for the handling and disposal of **Ethyl 2-furoate**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is vital for ensuring a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **Ethyl 2-furoate**, the use of appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety.

Recommended Personal Protective Equipment:

- **Eye Protection:** Chemical safety goggles or full-face shields are essential to protect against splashes.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile rubber, should be worn. It is important to inspect gloves for any signs of degradation or puncture before use.
- **Respiratory Protection:** In well-ventilated areas, respiratory protection may not be necessary. However, if vapors or dust are likely to be generated, a NIOSH-approved respirator with an organic vapor cartridge or a type N95 (US) respirator is recommended.

- **Body Protection:** A standard laboratory coat is required. For tasks with a higher risk of splashing, a chemical-resistant apron should also be worn.

Quantitative Safety and Physical Data

A summary of the key quantitative data for **Ethyl 2-furoate** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C ₇ H ₈ O ₃
CAS Number	614-99-3
Melting Point	32-37 °C (89.6-98.6 °F)[1]
Boiling Point	196 °C (384.8 °F) at 760 mmHg[1]
Density	1.117 g/mL at 25 °C (77 °F)[1]
Flash Point	70 °C (158 °F)[2]
Occupational Exposure Limits	No specific occupational exposure limits (PEL, TWA, REL, IDLH) have been established for Ethyl 2-furoate. It is recommended to handle it in a well-ventilated area to minimize potential exposure.

Operational and Disposal Plans

Handling Procedures

Safe handling of **Ethyl 2-furoate** is paramount to prevent accidents and exposure. The following step-by-step procedures should be followed:

- **Engineering Controls:** Always handle **Ethyl 2-furoate** in a well-ventilated area, preferably within a chemical fume hood, to minimize the inhalation of vapors.
- **Personal Protective Equipment (PPE):** Before handling, ensure that all required PPE (eye protection, gloves, lab coat) is correctly worn.

- **Dispensing:** When transferring or dispensing the chemical, do so carefully to avoid splashing. Use appropriate tools such as a spatula for the solid form or a pipette for the molten form.
- **Heating:** If heating is required, use a water bath or a heating mantle. Avoid open flames as **Ethyl 2-furoate** is combustible.
- **Storage:** Store **Ethyl 2-furoate** in a tightly closed container in a cool, dry, and well-ventilated area, away from heat and sources of ignition.
- **Hygiene:** After handling, wash hands thoroughly with soap and water.

Disposal Plan

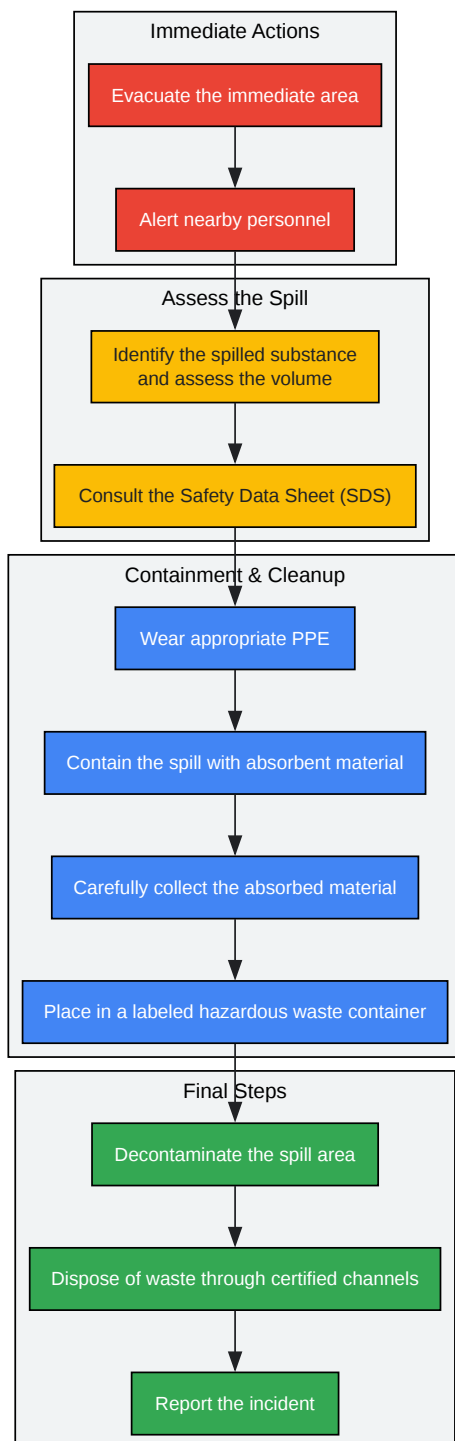
Proper disposal of **Ethyl 2-furoate** and any contaminated materials is crucial to protect the environment and comply with regulations.

- **Waste Segregation:** Unused **Ethyl 2-furoate** and any materials contaminated with it (e.g., gloves, paper towels, pipette tips) should be collected in a designated, properly labeled hazardous waste container.
- **Container Labeling:** The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name "**Ethyl 2-furoate**".
- **Storage of Waste:** Store the hazardous waste container in a designated, secure area, away from incompatible materials.
- **Disposal Method:** The disposal of chemical waste must be handled by a certified hazardous waste disposal company. Do not dispose of **Ethyl 2-furoate** down the drain or in regular trash.
- **Empty Containers:** Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste. The rinsed containers can then be disposed of as regular laboratory glass or plastic waste, depending on the material.

Emergency Procedures: Chemical Spill Response

In the event of a spill, a clear and immediate response is necessary to mitigate any potential hazards. The following workflow outlines the steps to be taken.

Ethyl 2-Furoate Spill Response Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for handling an **Ethyl 2-furoate** spill.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-フロ酸エチル 99% | Sigma-Aldrich [sigmaaldrich.com]
- 2. ethyl 2-furoate, 614-99-3 [thegoodscentscompany.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Ethyl 2-furoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1630389#personal-protective-equipment-for-handling-ethyl-2-furoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com